

Px-12: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: Px-12

Cat. No.: B1679881

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubility, preparation, and experimental use of **Px-12**, a potent inhibitor of Thioredoxin-1 (Trx-1). The information is intended to guide researchers in designing and executing experiments to evaluate the therapeutic potential of **Px-12** in various preclinical models.

Compound Information

Property	Value	Reference
Chemical Name	2-[(1-Methylpropyl)dithio]-1H-imidazole	
Molecular Formula	C ₇ H ₁₂ N ₂ S ₂	
Molecular Weight	188.31 g/mol	
CAS Number	141400-58-0	
Appearance	Solid powder	[1]
Purity	≥98%	[2]

Solubility and Storage

Proper handling and storage of **Px-12** are crucial for maintaining its stability and activity.

Solvent	Solubility	Reference
DMSO	Up to 100 mM	[2]
DMF	16 mg/mL	[3]
Ethanol	20 mg/mL	[3]
Water	Insoluble	[1]

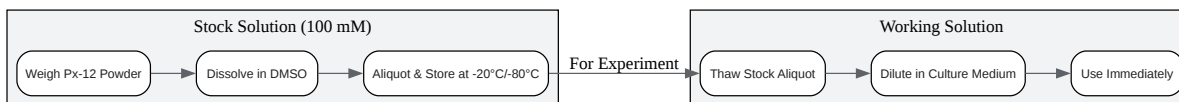
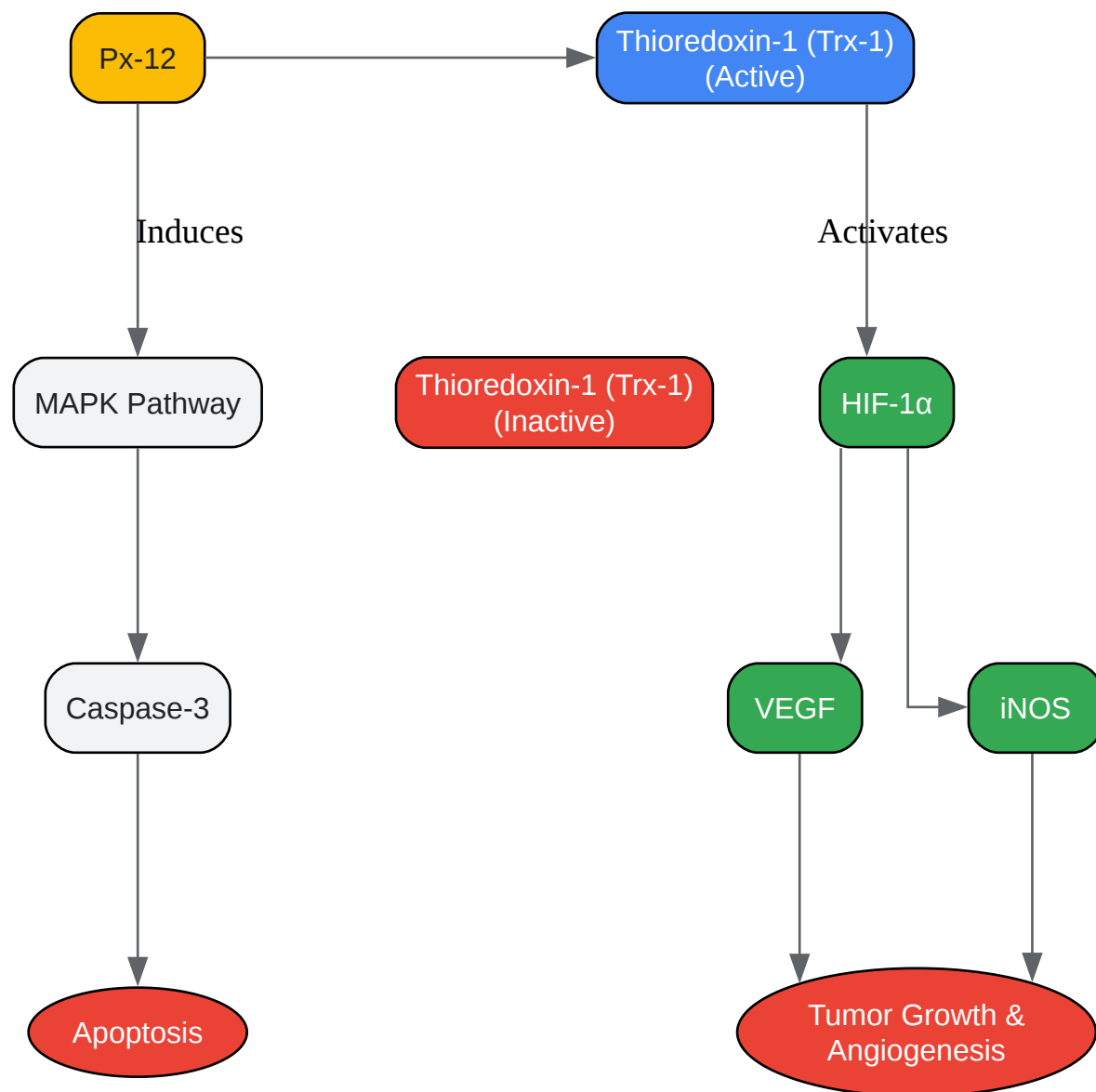
Storage Conditions:

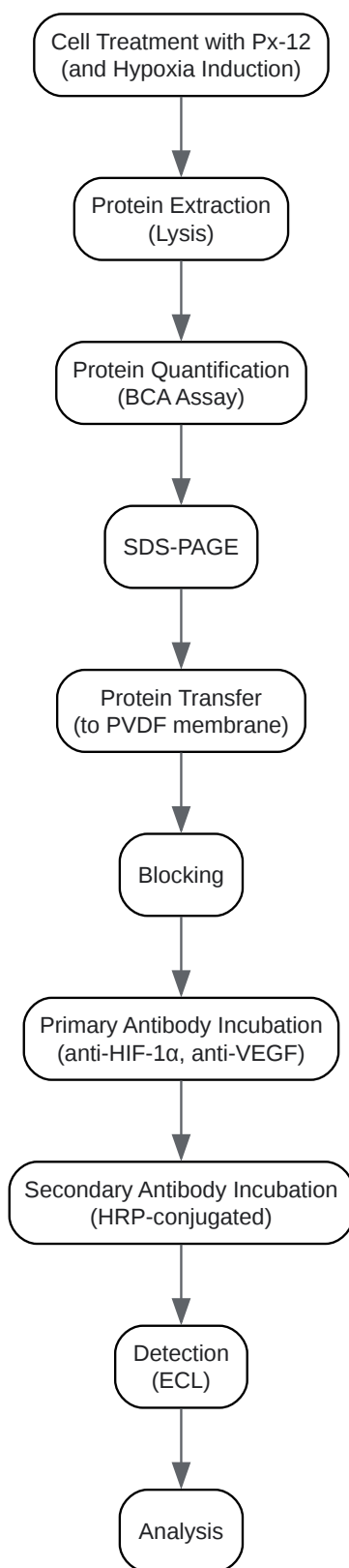
- Short-term (days to weeks): Store at 0-4°C.[1]
- Long-term (months to years): Store at -20°C or -80°C.[1][4] Stock solutions can be stored at -20°C for up to 1 year or -80°C for up to 2 years.[4] It is recommended to store under desiccating conditions.[2]

Mechanism of Action and Signaling Pathway

Px-12 is an irreversible inhibitor of Thioredoxin-1 (Trx-1), a key protein in cellular redox signaling.[3] **Px-12** specifically targets Cysteine 73 on Trx-1, leading to its inactivation.[5] This inhibition disrupts the redox balance in cancer cells and modulates downstream signaling pathways involved in tumor growth, proliferation, and survival.

The inhibition of Trx-1 by **Px-12** leads to the attenuation of Hypoxia-Inducible Factor-1 α (HIF-1 α), Vascular Endothelial Growth Factor (VEGF), and inducible Nitric Oxide Synthase (iNOS) expression.[2] **Px-12** has also been shown to induce apoptosis through the MAPK-Caspase 3 pathway.[4]





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References

- 1. Selection, Analysis and Improvement of Anti-Angiogenesis Compounds Identified by an Anti-HIF-1 α Screening and Validation System - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. Facebook [[cancer.gov](https://www.facebook.com/cancer.gov/)]
- 4. The Thioredoxin-1 Inhibitor, PX-12, Suppresses Local Osteosarcoma Progression | Anticancer Research [ar.iiarjournals.org]
- 5. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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